

Application Note: Regioselective N-Methylation of 2-Aminophenothiazine

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Compound of Interest

Compound Name: *N,N-Dimethyl-10H-phenothiazin-2-amine*

CAS No.: 92192-93-3

Cat. No.: B14373083

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Introduction & Mechanistic Causality

Phenothiazines are privileged scaffolds in medicinal chemistry, forming the core of numerous antipsychotic, antimicrobial, and antineoplastic agents. The functionalization of 2-aminophenothiazine presents a classic regioselectivity challenge: the molecule possesses two distinct nitrogen centers—the exocyclic primary amine at the C-2 position and the endocyclic secondary amine at the N-10 position [1].

Achieving precise regiocontrol during N-methylation requires a deep understanding of the electronic and steric environments of these two nitrogen atoms:

- **The C-2 Primary Amine:** This nitrogen is aniline-like. It is highly nucleophilic and sterically accessible. It readily participates in condensation reactions with aldehydes to form imines or iminium ions.
- **The N-10 Secondary Amine:** This nitrogen is part of the central thiazine ring. Its lone pair is delocalized into the two adjacent aromatic rings, significantly reducing its nucleophilicity.

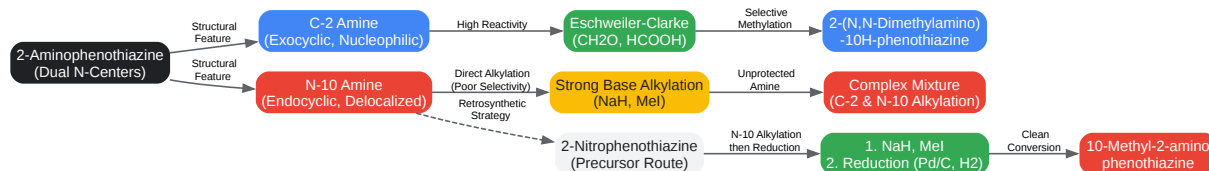
Furthermore, the butterfly conformation of the phenothiazine core makes the N-10 position sterically hindered.

The Causality of Reagent Selection: Because of these differences, electrophilic methylating agents (like MeI) in the presence of weak bases will preferentially attack the C-2 amine, though often leading to a mixture of mono-, di-, and over-alkylated quaternary salts. To achieve selective N,N-dimethylation at C-2, Reductive Amination (specifically the Eschweiler-Clarke reaction) is the gold standard. The N-10 amine is too sterically hindered and electronically deactivated to form the requisite iminium intermediate, ensuring 100% chemoselectivity for the C-2 position.

Conversely, to methylate the N-10 position, one must overcome its poor nucleophilicity by deprotonating it with a strong base (e.g., NaH) to form the highly reactive phenothiazide anion [2]. However, because the C-2 amine is also susceptible to alkylation under these harsh conditions, the authoritative approach to synthesizing 10-methyl-2-aminophenothiazine is to perform the N-10 methylation on a 2-nitrophenothiazine precursor, followed by reduction of the nitro group to the primary amine [3].

Regioselectivity Logic & Reaction Pathways

The following diagram illustrates the strategic divergence required to functionalize the specific nitrogen centers of the phenothiazine scaffold.



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Figure 1: Strategic pathways for the regioselective N-methylation of the phenothiazine scaffold.

Quantitative Data: Comparison of Methylation Strategies

To assist in protocol selection, the following table summarizes the operational parameters and expected outcomes for the two primary synthetic objectives.

Target Compound	Reagents	Base / Catalyst	Temp (°C)	Time (h)	Yield (%)	Regioselectivity
2-(N,N-Dimethylamino)-10H-phenothiazine	Formaldehyde (37% aq), Formic Acid	None (Formic acid acts as hydride donor)	100	12 - 16	85 - 92	>99% for C-2
2-(N-Methylamino)-10H-phenothiazine	Formaldehyde (1 eq), NaBH(OAc) ₃	Acetic Acid (solvent/catalyst)	25	4 - 6	70 - 78	>95% for C-2 (Mono)
10-Methyl-2-aminophenothiazine	Mel, then H ₂ /Pd-C (on 2-NO ₂ precursor)	NaH (for alkylation step)	0 to 25	2 (Alk) + 8 (Red)	65 - 75	>99% for N-10

Experimental Protocols

Protocol A: Selective N,N-Dimethylation of C-2 via Eschweiler-Clarke Reaction

This self-validating protocol leverages the Eschweiler-Clarke reaction. The evolution of CO₂ gas serves as an in-process visual indicator of the hydride transfer step.

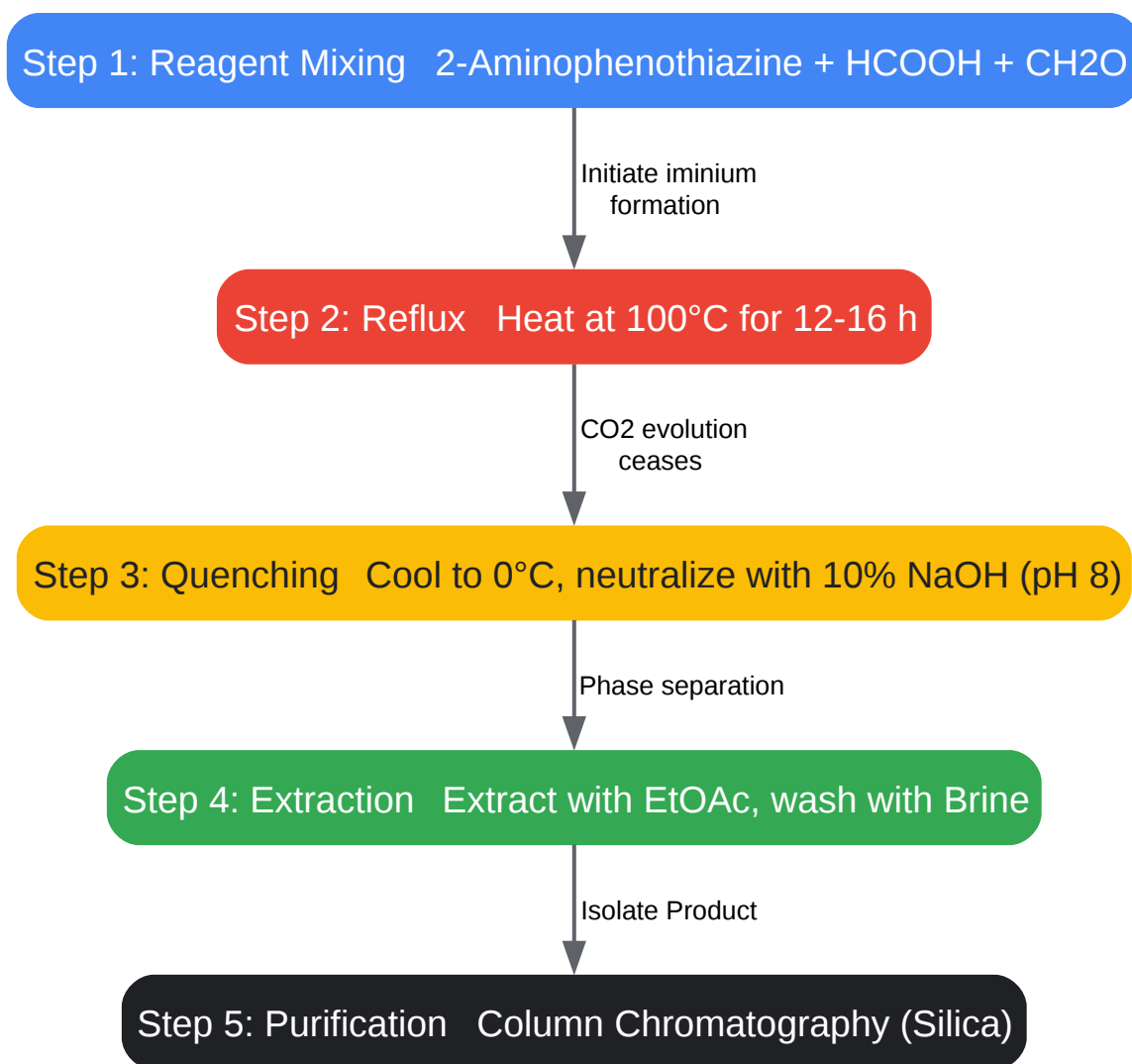
Materials:

- 2-Aminophenothiazine (1.0 eq, 10 mmol, 2.14 g)

- Formic acid (85% aq, 5.0 eq, 50 mmol, ~2.2 mL)
- Formaldehyde (37% aq, 4.0 eq, 40 mmol, ~3.0 mL)
- 10% NaOH solution (for quenching)

Step-by-Step Procedure:

- **Reagent Mixing:** In a 50 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, suspend 2-aminophenothiazine (2.14 g) in formic acid (2.2 mL). Stir at room temperature for 5 minutes until a dark, homogeneous mixture begins to form.
- **Aldehyde Addition:** Slowly add the 37% aqueous formaldehyde solution (3.0 mL) dropwise over 5 minutes. Caution: The reaction is mildly exothermic.
- **Reflux:** Heat the reaction mixture to 100 °C using an oil bath. Maintain reflux for 12–16 hours. You will observe steady bubbling, which is the evolution of CO₂ gas indicating the reduction of the intermediate iminium ion.
- **Quenching:** Once CO₂ evolution ceases and TLC (Hexane:EtOAc 7:3) indicates complete consumption of the starting material, cool the flask to 0 °C in an ice bath.
- **Neutralization:** Carefully add 10% aqueous NaOH dropwise until the pH of the solution reaches 8.0. A precipitate will form.
- **Extraction:** Extract the aqueous mixture with Ethyl Acetate (3 × 30 mL). Wash the combined organic layers with brine (30 mL), dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- **Purification:** Purify the crude residue via silica gel flash chromatography (Eluent: Hexane/Ethyl Acetate 8:2) to yield 2-(N,N-dimethylamino)-10H-phenothiazine as a pale yellow solid.



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Figure 2: Workflow for the Eschweiler-Clarke N,N-dimethylation of 2-aminophenothiazine.

Protocol B: Selective Synthesis of 10-Methyl-2-aminophenothiazine

To avoid the intractable mixtures caused by direct alkylation of 2-aminophenothiazine, this protocol utilizes 2-nitrophenothiazine as the starting material. The strong electron-withdrawing nature of the nitro group prevents C-2 alkylation, while NaH efficiently activates the N-10 position [3].

Materials:

- 2-Nitrophenothiazine (1.0 eq, 10 mmol, 2.44 g)
- Sodium Hydride (60% dispersion in mineral oil, 1.5 eq, 15 mmol, 600 mg)
- Methyl Iodide (1.2 eq, 12 mmol, ~0.75 mL)
- Anhydrous THF (30 mL)
- 10% Pd/C (catalyst for reduction)

Step-by-Step Procedure:

- Deprotonation: Under an inert N₂ atmosphere, dissolve 2-nitrophenothiazine (2.44 g) in anhydrous THF (20 mL) in a flame-dried flask. Cool to 0 °C. Carefully add NaH (600 mg) in small portions. Stir for 30 minutes at 0 °C until H₂ evolution ceases and the dark red phenothiazide anion is fully formed.
- Alkylation: Add Methyl Iodide (0.75 mL) dropwise. Allow the reaction to warm to room temperature and stir for 2 hours.
- Workup (Intermediate): Quench with saturated NH₄Cl solution (10 mL). Extract with EtOAc (2 × 25 mL), dry over Na₂SO₄, and concentrate to yield crude 10-methyl-2-nitrophenothiazine.
- Reduction: Dissolve the crude intermediate in Methanol (30 mL). Add 10% Pd/C (250 mg). Evacuate the flask and backfill with H₂ gas (balloon pressure). Stir vigorously at room temperature for 8 hours.
- Filtration: Filter the mixture through a pad of Celite to remove the Pd/C catalyst. Wash the Celite pad with additional Methanol (20 mL).
- Isolation: Concentrate the filtrate under reduced pressure and purify via recrystallization (Ethanol) or flash chromatography to yield 10-methyl-2-aminophenothiazine.

References

- Spectroscopic and electrochemical properties of 2-aminophenothiazine. Journal of Photochemistry and Photobiology A: Chemistry. National Institutes of Health (NIH) / PMC. Available at:[\[Link\]](#)

- Synthesis of Phenothiazines. VI. Certain 2-Substituted Phenothiazines and Their 10-Aminoalkyl Derivatives. The Journal of Organic Chemistry. ACS Publications. Available at: [\[Link\]](#)
- Novel Carvedilol Analogs that Suppress Store Overload Induced Ca^{2+} Release. Bioorganic & Medicinal Chemistry. National Institutes of Health (NIH) / PMC. Available at: [\[Link\]](#)
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